

Application Notes and Protocols for Spin Coating PBDTTT-EFT Thin Films

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Pbdttt-eft*
Cat. No.: *B15881629*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the fabrication of high-quality **PBDTTT-EFT** (also known as PCE10) thin films using the spin coating technique. The parameters outlined are crucial for achieving desirable film characteristics for applications in organic electronics, particularly in the fabrication of organic photovoltaic (OPV) devices.

Introduction

PBDTTT-EFT is a low bandgap polymer widely utilized as an electron donor material in bulk heterojunction (BHJ) organic solar cells. The morphology and quality of the **PBDTTT-EFT** thin film, when blended with an acceptor material such as PCBM, are critical determinants of device performance. Spin coating is a prevalent laboratory technique for depositing uniform thin films from solution. The final properties of the film, including thickness, roughness, and molecular ordering, are highly dependent on the spin coating parameters.

Key Spin Coating Parameters and Their Influence

The formation of a uniform and optimized **PBDTTT-EFT** thin film is a multi-variable process. The key parameters that require careful control are:

- **Solvent:** The choice of solvent is critical as it affects the solubility of the polymer and the drying dynamics during spin coating. Chlorobenzene (CB) and 1,2-dichlorobenzene (DCB) are commonly used solvents for **PBDTTT-EFT**.
- **Solution Concentration:** The concentration of the **PBDTTT-EFT** solution directly influences the viscosity and, consequently, the final thickness of the film. Higher concentrations generally lead to thicker films.
- **Spin Speed:** The rotational speed of the substrate is inversely proportional to the square root of the film thickness; higher spin speeds result in thinner films.[\[1\]](#)
- **Spin Time:** The duration of the spinning process affects the solvent evaporation and the final film uniformity. A typical spin time is between 30 to 60 seconds.
- **Additives:** Solvent additives, such as 1,8-diiodooctane (DIO), are often used to fine-tune the film morphology by altering the solubility of the components and influencing the phase separation in BHJ blends. The addition of 3 vol% DIO has been shown to significantly increase the efficiency of **PBDTTT-EFT**:PC71BM solar cells.
- **Post-Deposition Treatments:** Thermal annealing and solvent washing are common post-deposition steps to further optimize the film morphology and device performance.

Experimental Protocols

A well-prepared solution is fundamental to achieving high-quality thin films.

Protocol for **PBDTTT-EFT**:PC71BM Blend Solution:

- **Materials:**
 - **PBDTTT-EFT** (donor polymer)
 - PC71BM (acceptor material)
 - Chlorobenzene (CB) or 1,2-dichlorobenzene (DCB) (solvent)
 - 1,8-diiodooctane (DIO) (additive)

- Procedure:
 - Dissolve **PBDTTT-EFT** and PC71BM in the chosen solvent at a specific concentration and donor:acceptor ratio (e.g., 25 mg/ml total solids with a 1:1.5 ratio).
 - Stir the solution on a hotplate at a slightly elevated temperature (e.g., 40-60 °C) overnight in an inert atmosphere (e.g., nitrogen-filled glovebox) to ensure complete dissolution.
 - Before spin coating, cool the solution to room temperature and filter it through a 0.2 µm or 0.45 µm PTFE syringe filter to remove any particulate matter.
 - If using an additive, add the specified volume percentage of DIO to the solution and stir for a short period before use. For instance, a solution in chlorobenzene at 35 mg/ml can be prepared, followed by the addition of 3% diiodooctane.^[2]

The spin coating process should be carried out in a clean, controlled environment, preferably within a glovebox to prevent contamination and exposure to ambient air and moisture.

Protocol for Spin Coating:

- Substrate Preparation:
 - Clean the substrate (e.g., ITO-coated glass) sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol.
 - Dry the substrate with a stream of nitrogen gas.
 - Treat the substrate with UV-ozone or oxygen plasma to improve the wettability of the surface.
- Deposition:
 - Place the cleaned substrate on the spin coater chuck and ensure it is centered.
 - Dispense a sufficient amount of the prepared **PBDTTT-EFT** solution onto the center of the substrate.

- Start the spin coater immediately after dispensing the solution (static dispense) or while the substrate is spinning at a low speed (dynamic dispense).
- Ramp up to the desired spin speed and hold for the specified time.
- Post-Coating Treatments:
 - Methanol Wash: In some protocols, a methanol wash is performed after spin coating to remove residual solvent additives like DIO.^[2] This can be done by spin coating methanol onto the active layer at a moderate speed (e.g., 2500 rpm for 60 seconds).
 - Thermal Annealing: Transfer the coated substrate to a hotplate inside the glovebox for thermal annealing at a specific temperature and for a set duration to improve the film morphology and crystallinity.

Data Presentation

The following tables summarize the spin coating parameters for **PBDTTT-EFT** thin films as reported in various studies.

Table 1: **PBDTTT-EFT** Solution and Spin Coating Parameters

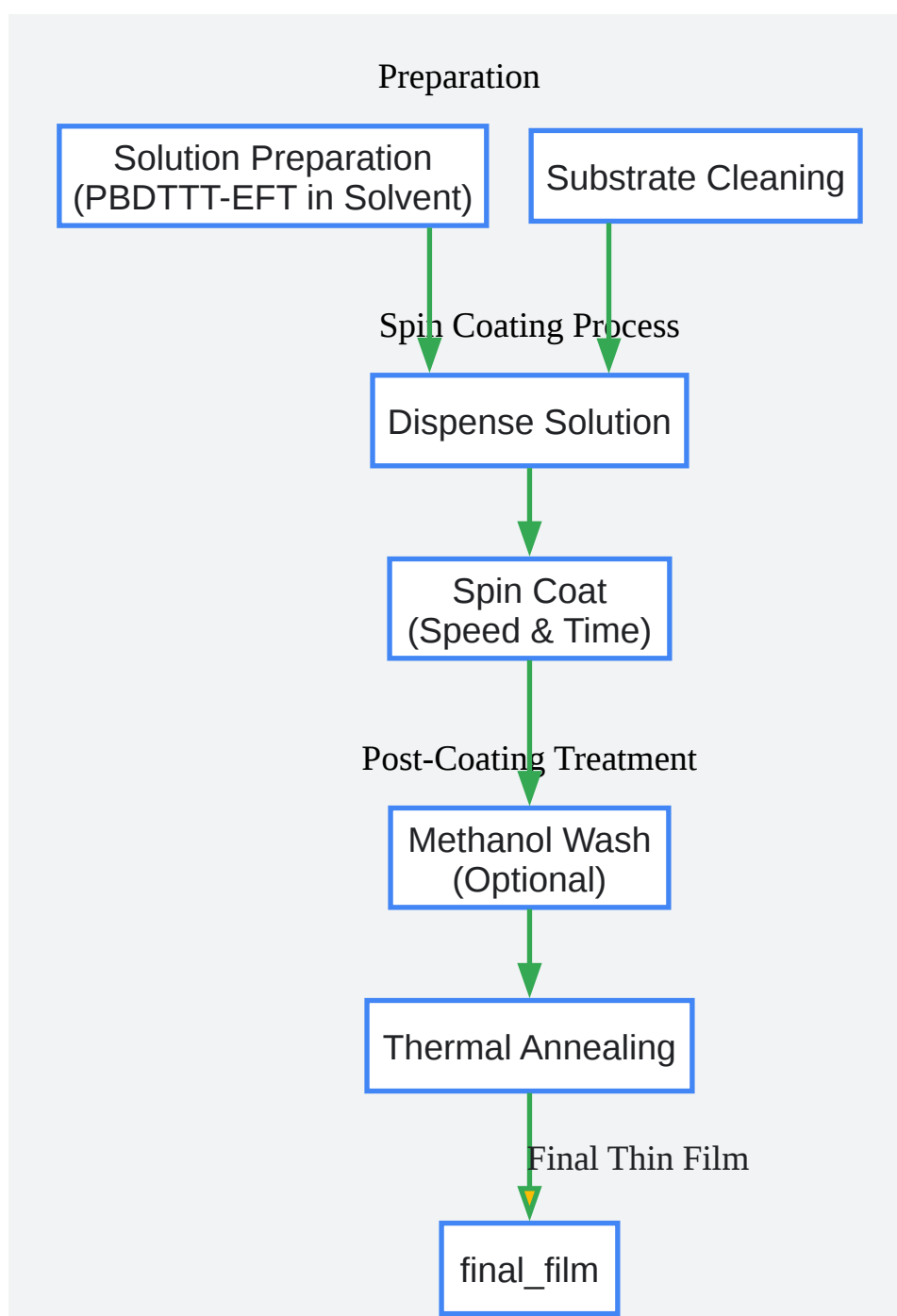
Polymer Blend	Solvent	Concentration (mg/mL)	Additive	Spin Speed (rpm)	Spin Time (s)	Resulting Film Thickness (nm)	Reference
PBDTTT-EFT:PC7 1BM	1,2-dichlorobenzene	25	-	600	18	~100	
PBDTTT-EFT:PC7 0BM	Chlorobenzene	35	3% DIO	2000	30	Not Specified	[2]
PBDTTT-EFT:PC7 0BM	Chlorobenzene	35	3% DIO	2700	30	Not Specified	[2]
PBDTTT-EFT:PC7 0BM	Chlorobenzene	35	3% DIO	3900	30	Not Specified	[2]
PBDTTT-EFT:PC7 0BM	Chlorobenzene	35	3% DIO	6000	30	Not Specified	[2]
PBDTTT(+DPP-DTT)/PC 71BM	Not Specified	10 (PBDTTT)	-	1500	60	Not Specified	

Table 2: Post-Coating Treatment Parameters

Treatment	Parameters	Purpose	Reference
Methanol Wash	Spin coat methanol at 2500 rpm for 60 s	Removal of DIO additive	
Thermal Annealing	Varies, typically between 80°C and 150°C	Improve film morphology and crystallinity	

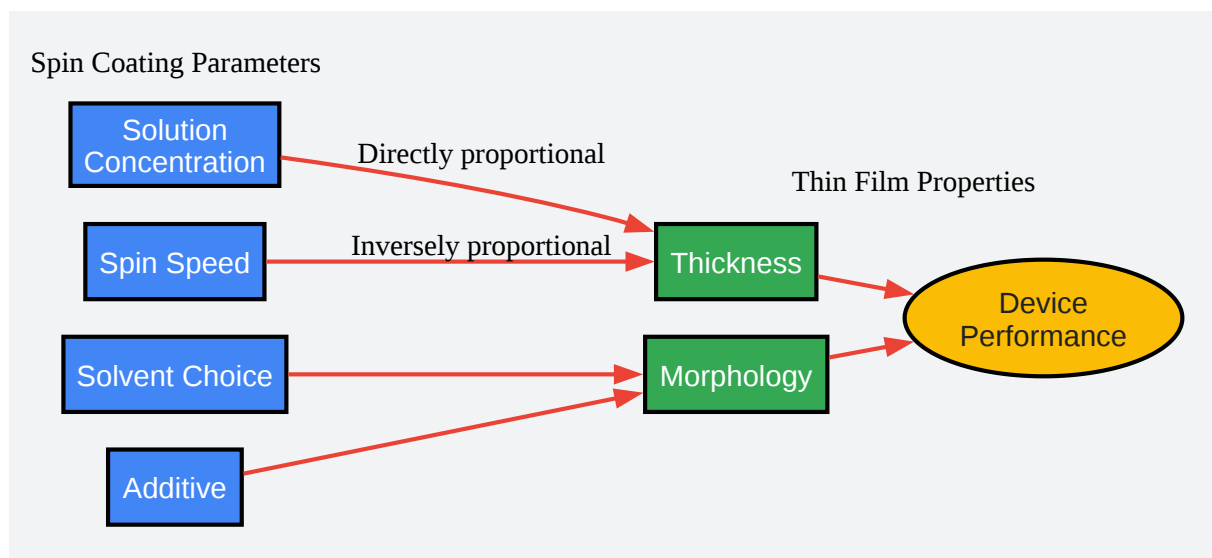
Visualization of Workflows and Relationships

The following diagrams, created using the DOT language, illustrate the experimental workflow for spin coating **PBDTTT-EFT** thin films and the relationship between key parameters and film properties.



[Click to download full resolution via product page](#)

Experimental workflow for **PBDTTT-EFT** thin film deposition.



[Click to download full resolution via product page](#)

Relationship between spin coating parameters and thin film properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 2. [ossila.com](https://www.ossila.com) [ossila.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Spin Coating PBDTTT-EFT Thin Films]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15881629/docs#application-notes-and-protocols-for-spin-coating-pbdttt-eft-thin-films>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)